

Aquatic Toxicity Profile of 4,5-Dichloroguaiacol: A Technical Overview

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Compound of Interest

Compound Name: 4,5-Dichloroguaiacol

Cat. No.: B1606925

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the aquatic toxicity of **4,5-Dichloroguaiacol** (CAS No. 2460-49-3), a chlorinated phenolic compound often associated with pulp and paper mill effluents.[1][2] Understanding the ecotoxicological profile of this compound is critical for environmental risk assessment and the development of sustainable industrial processes. This document summarizes key aquatic toxicity data, outlines relevant experimental methodologies, and presents a logical workflow for aquatic toxicity assessment.

Quantitative Aquatic Toxicity Data

The following tables summarize the available acute toxicity data for **4,5-Dichloroguaiacol** across different trophic levels.

Table 1: Acute Toxicity of **4,5-Dichloroguaiacol** to Fish

Test Species	Exposure Duration	Endpoint	Value (mg/L)	Reference
Salmo gairdneri (Rainbow Trout)	96 hours	LC50	2.3	Voss et al., 1980[3]
Poecilia reticulata (Guppy)	-	LC50	4.8	Salkinoja- Salonen et al., 1981[3]
Pimephales promelas (Fathead Minnow)	96 hours	LC50	4.47	Geiger et al., 1985[3]
Pimephales promelas (Fathead Minnow)	96 hours	EC50	2.95	Geiger et al., 1985

Table 2: Acute Toxicity of **4,5-Dichloroguaiacol** to Aquatic Invertebrates

Test Species	Exposure Duration	Endpoint	Value (mg/L)	Reference
Daphnia sp.	-	LC50	3.1 - 6.2	Salkinoja- Salonen et al., 1981

Table 3: Acute Toxicity of **4,5-Dichloroguaiacol** to Algae

Test Species	Exposure Duration	Endpoint	Value (mg/L)	Reference
Selenastrum capricornutum	96 hours	LC50	3.1	Kuivasniemi et al., 1985

LC50 (Lethal Concentration 50%): The concentration of a chemical that is lethal to 50% of the test organisms within a specified time. EC50 (Effective Concentration 50%): The concentration of a chemical that causes a defined effect in 50% of the test organisms within a specified time.

Experimental Protocols

While the specific experimental details for the cited studies are not fully available, standard aquatic toxicity testing protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD), are typically followed.

Acute Fish Toxicity Test (based on OECD Guideline 203)

This test is designed to determine the median lethal concentration (LC50) of a substance in fish.

- **Test Organism:** A recommended species like Rainbow Trout (*Oncorhynchus mykiss*), Zebra fish (*Danio rerio*), or Fathead Minnow (*Pimephales promelas*).
- **Test Duration:** 96 hours.
- **Method:** Fish are exposed to the test substance in a series of concentrations. The test can be static (water is not changed), semi-static (water is renewed periodically), or flow-through (water is continuously renewed).
- **Observations:** Mortality is recorded at 24, 48, 72, and 96 hours. Sub-lethal effects, such as behavioral changes, are also noted.
- **Data Analysis:** The LC50 value is calculated using statistical methods like probit analysis.

Acute Immobilisation Test for *Daphnia* sp. (based on OECD Guideline 202)

This test assesses the acute toxicity of a substance to planktonic crustaceans.

- **Test Organism:** *Daphnia magna* or a similar cladoceran species.
- **Test Duration:** 48 hours.

- **Method:** Daphnids are exposed to a range of concentrations of the test substance. The test is typically static.
- **Endpoint:** Immobilisation, defined as the inability to swim within 15 seconds after gentle agitation.
- **Data Analysis:** The EC50 for immobilisation is determined.

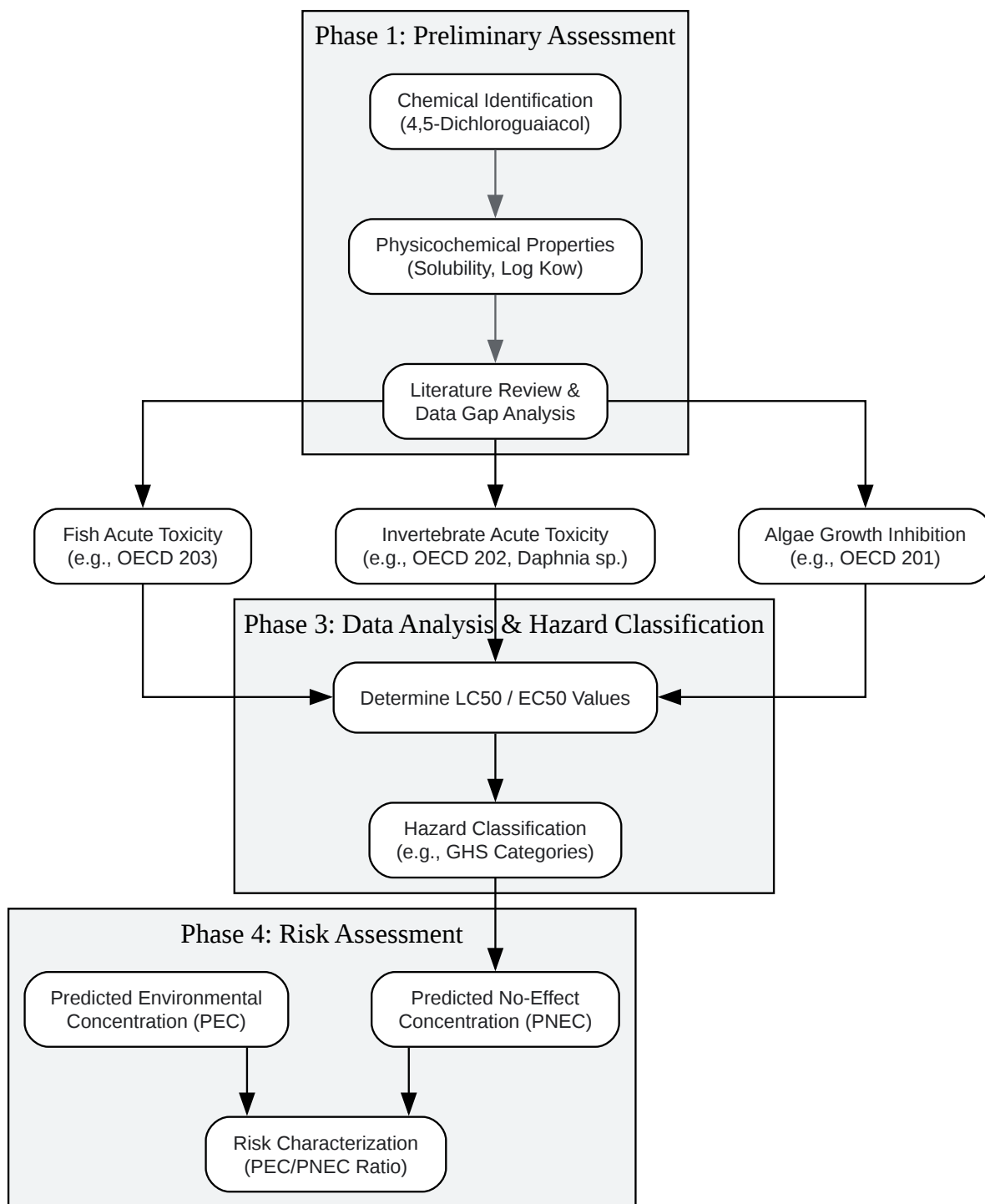
Alga, Growth Inhibition Test (based on OECD Guideline 201)

This test evaluates the effects of a substance on the growth of freshwater microalgae.

- **Test Organism:** A rapidly growing green alga species, such as *Selenastrum capricornutum* (now known as *Raphidocelis subcapitata*).
- **Test Duration:** 72 to 96 hours.
- **Method:** Algal cultures are exposed to various concentrations of the test substance under controlled light and temperature conditions.
- **Endpoint:** Inhibition of growth, which can be measured by changes in cell count, biomass, or other growth metrics.
- **Data Analysis:** The EC50 for growth inhibition is calculated.

Logical Workflow for Aquatic Toxicity Assessment

The following diagram illustrates a typical workflow for assessing the aquatic toxicity of a chemical substance.



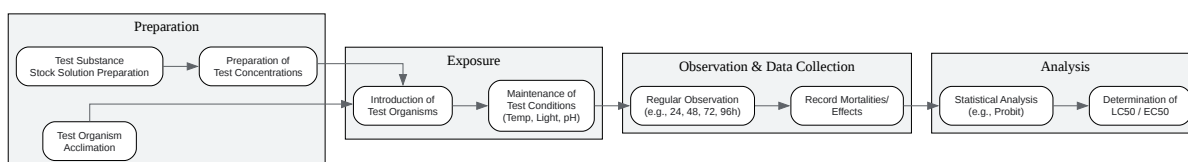
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Aquatic toxicity assessment workflow.

Signaling Pathways and Experimental Workflows

While specific signaling pathways for **4,5-Dichloroguaiacol** toxicity in aquatic organisms are not extensively detailed in the available literature, chlorinated phenols, in general, are known to exert their toxic effects through mechanisms such as uncoupling of oxidative phosphorylation and disruption of cell membranes. Further research is required to elucidate the precise molecular initiating events and adverse outcome pathways for this specific compound.

The experimental workflow for a standard aquatic toxicity test follows a structured approach as depicted in the diagram below.



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General experimental workflow for aquatic toxicity testing.

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